

Application Notes and Protocols: The Role of 2-Dodecanone in Chemical Ecology Research

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Compound of Interest

Compound Name: 2-Dodecanone

Cat. No.: B165319

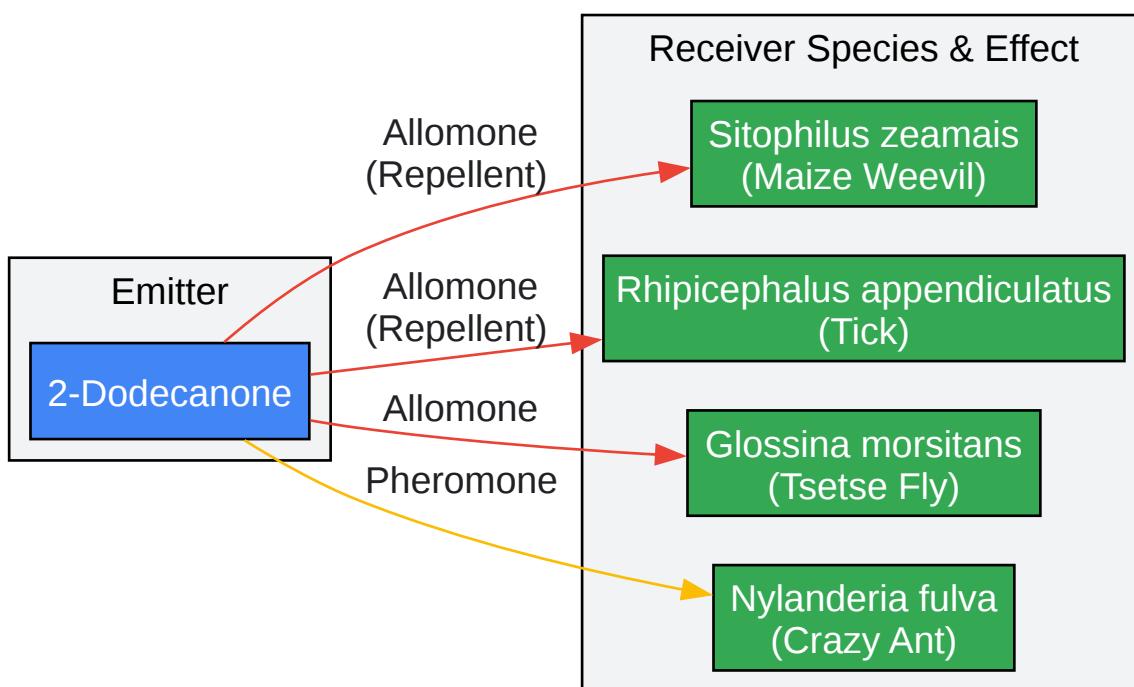
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Introduction

2-Dodecanone (CAS 6175-49-1), also known as methyl decyl ketone, is a naturally occurring methyl ketone found in a variety of plants and some insects.[1][2] As a volatile organic compound, it plays a significant role in chemical communication, acting as a semiochemical that mediates interactions between organisms.[1][3] Its functions as an allomone (repellent) and potential pheromone make it a compound of great interest for developing novel biopesticides and pest management strategies.[1][3] Recent research has also delved into its molecular effects on insects, revealing its ability to modulate critical physiological pathways.[1][4] These application notes provide researchers, scientists, and drug development professionals with a summary of the current data, detailed experimental protocols for its study, and visualizations of its ecological roles and the workflows used to investigate them.

Semiochemical Functions of 2-Dodecanone

In chemical ecology, **2-dodecanone** is recognized for its diverse roles in mediating inter- and intra-specific interactions. It primarily functions as an allomone, a chemical that benefits the emitter by modifying the behavior of the receiver. For instance, it is a known repellent against the maize weevil (*Sitophilus zeamais*) and the tick *Rhipicephalus appendiculatus*. [1][3] It also acts as an allomone for tsetse flies like *Glossina morsitans morsitans* and *Glossina pallidipes*. [3] Furthermore, it has been identified as a pheromone component for the Raspberry crazy ant (*Nylanderia fulva*). [3]



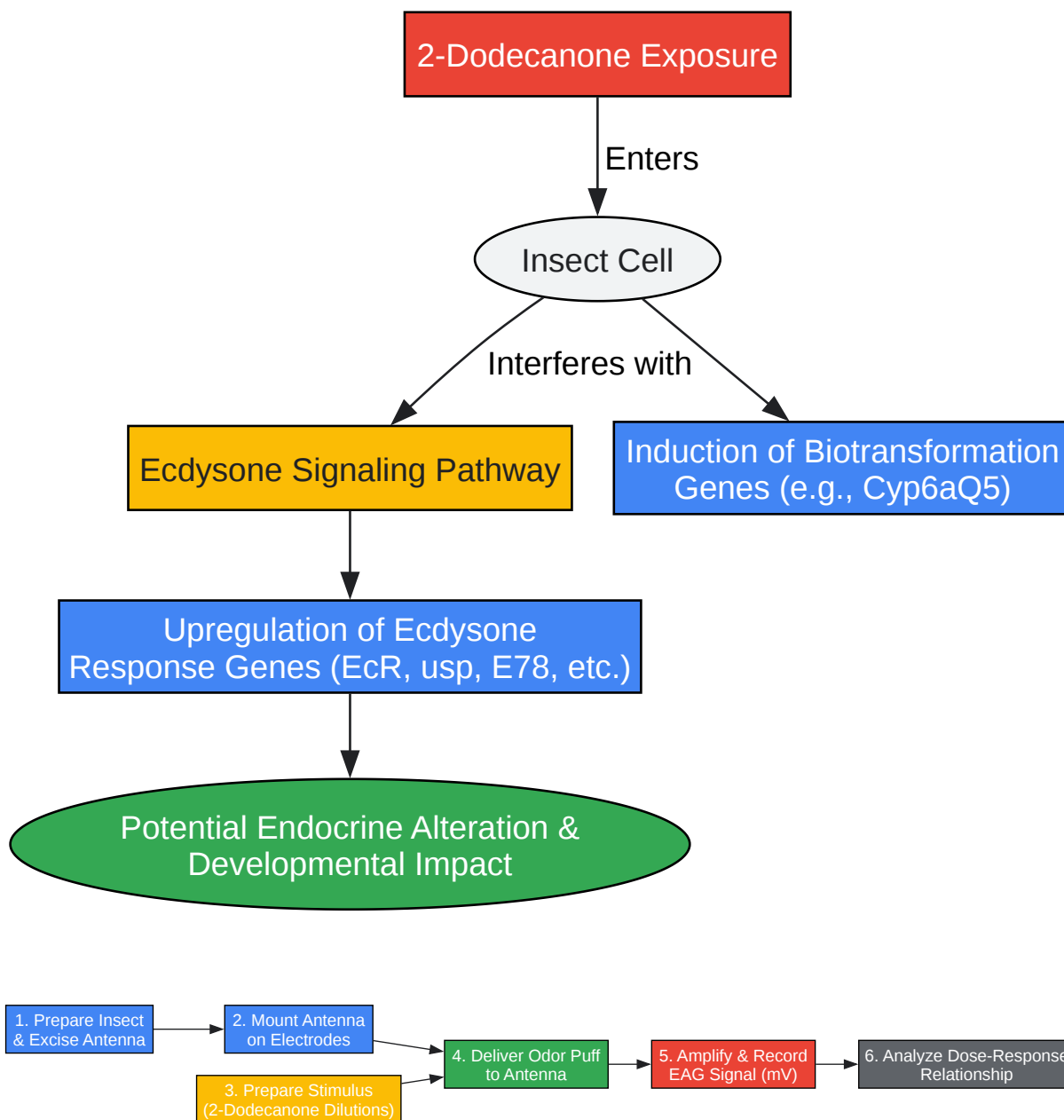
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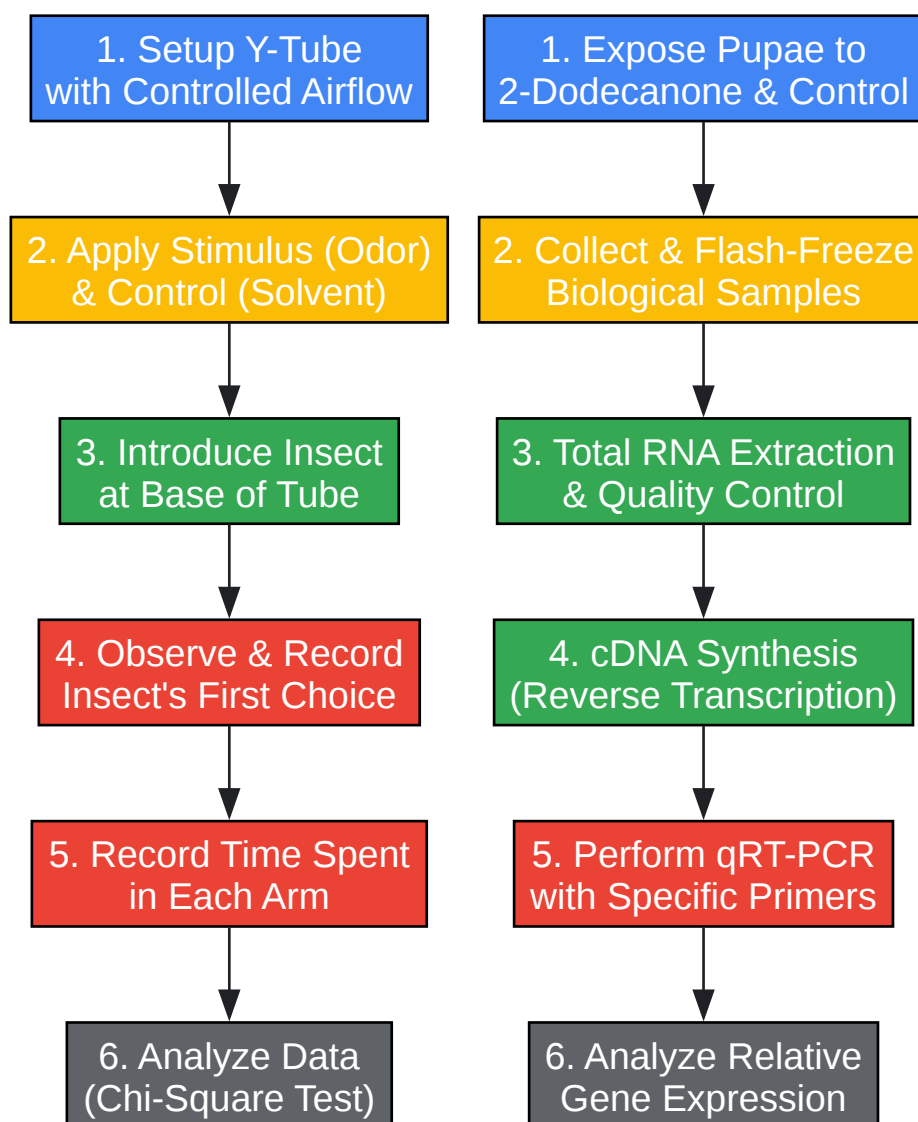
Figure 1. Semiochemical roles of **2-dodecanone**.

Molecular and Physiological Effects on Insects

Recent studies have elucidated the molecular mechanisms underlying the effects of **2-dodecanone** on insects. Exposure to sublethal doses has been shown to significantly alter gene expression in the model parasitoid wasp, *Nasonia vitripennis*, particularly interfering with the crucial ecdysone signaling pathway responsible for development and molting.[1][4][5]

Specifically, exposure to **2-dodecanone** led to the upregulation of ecdysone response genes such as *EcR*, *usp*, *E78*, *Hr4*, and *Hr38*. [1][4] Despite this, no significant changes in the overall levels of ecdysteroid hormones were observed.[1] Additionally, genes involved in biotransformation (detoxification), such as *Cyp6aQ5*, and cell homeostasis were also affected. [1][4][5] In another insect model, the aquatic larvae of *Chironomus riparius*, **2-dodecanone** exposure resulted in dose- and time-dependent toxicity, impacting genes related to stress response, detoxification, the endocrine system, and DNA repair.[6]





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